

# Application Notes and Protocols for AZD5462

## Administration in Rodent Models

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### Compound of Interest

Compound Name: AZD5462  
Cat. No.: B15608796

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These application notes provide a comprehensive guide to the preclinical administration of **AZD5462**, a selective relaxin family peptide receptor 1 (RXFP1) agonist, in rodent models. The following protocols and data have been synthesized from available preclinical research to facilitate further investigation into the pharmacokinetic and pharmacodynamic properties of this compound.

## Compound Profile

| Parameter              | Description                                                                                                                                                                                        |
|------------------------|----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Compound Name          | AZD5462                                                                                                                                                                                            |
| Molecular Class        | Small molecule, selective RXFP1 agonist.                                                                                                                                                           |
| Mechanism of Action    | AZD5462 is a mimetic of the endogenous peptide relaxin and acts as an agonist at the RXFP1 receptor. This activation is associated with vasodilating, cardioprotective, and anti-fibrotic effects. |
| Therapeutic Indication | Heart Failure.                                                                                                                                                                                     |

## In Vitro Activity

The following table summarizes the in vitro potency of **AZD5462** in various cell lines.

| Cell Line | Species           | Assay | pEC50 |
|-----------|-------------------|-------|-------|
| CHO       | Human             | cAMP  | 7.7   |
| HEK-293   | Human             | cAMP  | 7.4   |
| HEK-293   | Cynomolgus Monkey | cAMP  | 7.4   |
| CHO       | Rat               | cAMP  | 5.29  |

Data sourced from BioWorld.

## Pharmacokinetic Parameters in Rats

Preclinical studies have established the following pharmacokinetic profile of **AZD5462** in rats.

| Parameter                     | Intravenous (IV) | Oral (PO) |
|-------------------------------|------------------|-----------|
| Dose                          | 2 mg/kg          | 1 mg/kg   |
| Bioavailability               | -                | 58%       |
| Cmax                          | -                | 0.23 µM/L |
| Half-life (t <sub>1/2</sub> ) | 1.2 hours        | 2.9 hours |
| Clearance                     | 24 mL/min/kg     | -         |
| Volume of Distribution (Vd)   | 0.98 L/kg        | -         |

Data sourced from BioWorld.

## Experimental Protocols

### Preparation of Dosing Solutions

The following vehicle formulations can be used to prepare **AZD5462** for in vivo administration. It is recommended to prepare fresh solutions on the day of dosing.

#### Vehicle Formulation 1 (Aqueous-based)

- Add each solvent in the following order:
  - 10% DMSO
  - 40% PEG300
  - 5% Tween-80
  - 45% Saline
- Ensure each component is fully dissolved before adding the next.
- If precipitation occurs, gentle warming and/or sonication can be used to aid dissolution.
- This formulation is reported to achieve a clear solution at a concentration of  $\geq 2.5$  mg/mL.

#### Vehicle Formulation 2 (Cyclodextrin-based)

- Add each solvent in the following order:
  - 10% DMSO
  - 90% (20% SBE- $\beta$ -CD in Saline)
- This formulation is also reported to achieve a clear solution at a concentration of  $\geq 2.5$  mg/mL.

#### Vehicle Formulation 3 (Oil-based)

- Add each solvent in the following order:
  - 10% DMSO
  - 90% Corn Oil
- This formulation is suitable for achieving a clear solution at a concentration of  $\geq 2.5$  mg/mL.

## Protocol for Oral Gavage in Rats

This protocol outlines the standard procedure for administering **AZD5462** via oral gavage.

#### Materials:

- Prepared **AZD5462** dosing solution
- Sterile oral gavage needles (18-20 gauge for adult rats)
- Sterile syringes (1-3 mL)
- Animal scale

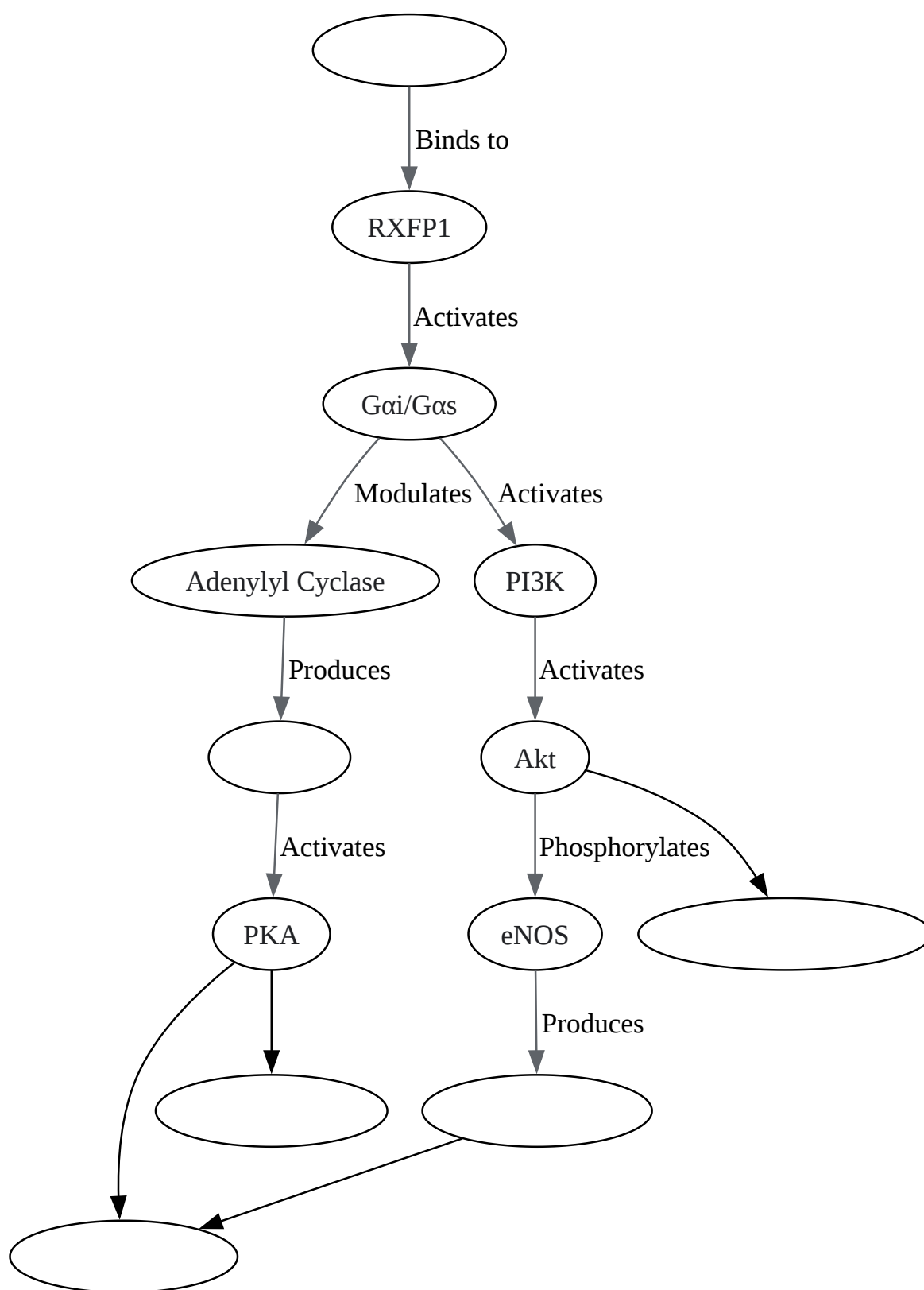
#### Procedure:

- Animal Preparation:

- Acclimatize animals to handling for several days prior to the experiment.
- Fast animals overnight (approximately 12 hours) before dosing, with free access to water.
- Dose Calculation:
  - Weigh each animal immediately before dosing to calculate the precise volume required.  
The typical dosing volume for rats is 5-10 mL/kg.
- Administration:
  - Gently restrain the rat to immobilize its head and align it with its body.
  - Measure the gavage needle externally from the tip of the rat's nose to the last rib to ensure correct insertion depth.
  - Carefully insert the gavage needle into the esophagus. Do not apply force. The animal should swallow as the needle is advanced.
  - Slowly administer the calculated volume of the **AZD5462** solution.
  - Withdraw the needle gently and return the animal to its cage.
- Post-Administration Monitoring:
  - Observe the animal for at least 15 minutes post-gavage for any signs of distress, such as coughing or difficulty breathing.
  - Continue to monitor the animals at regular intervals for the first few hours and then daily.

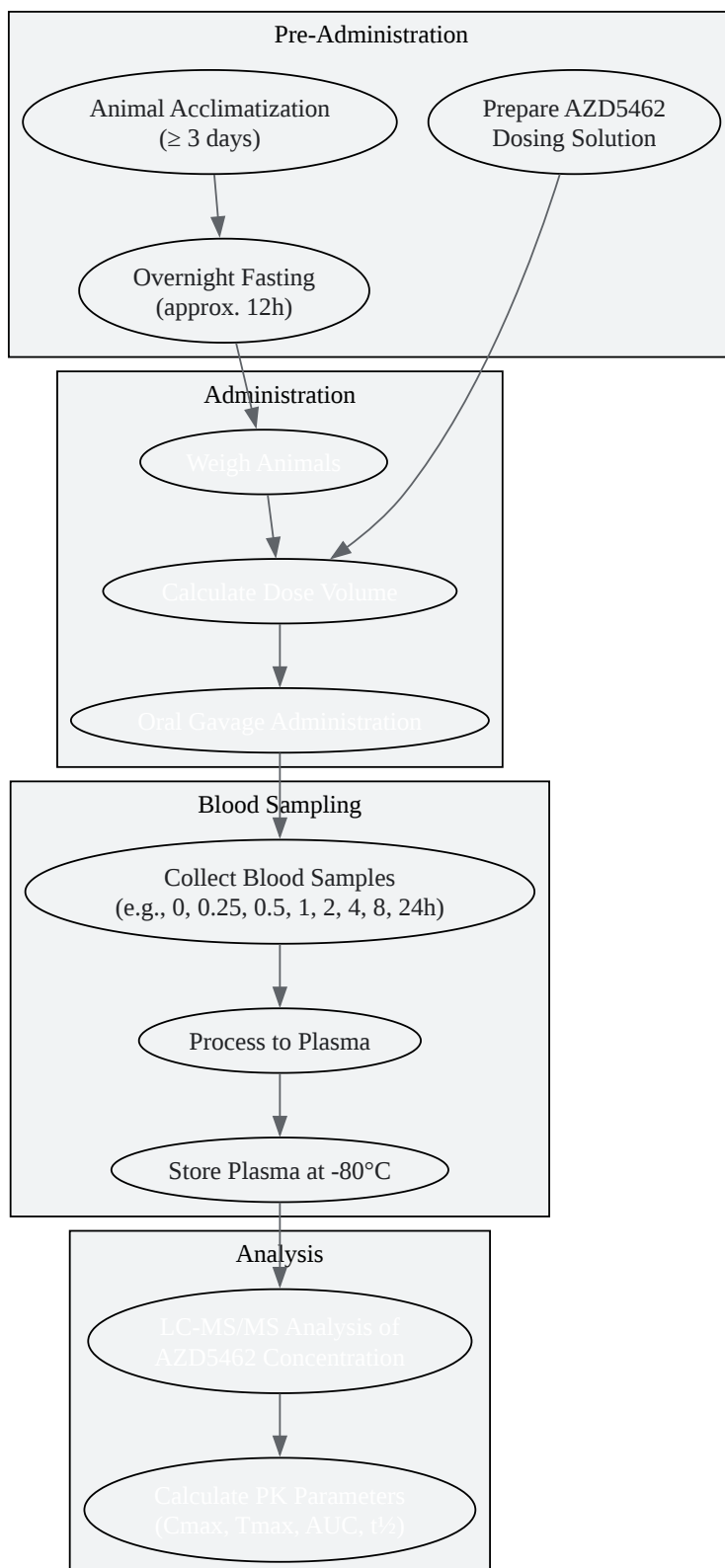
## Experimental Workflows and Signaling Pathways

### AZD5462 Signaling Pathway



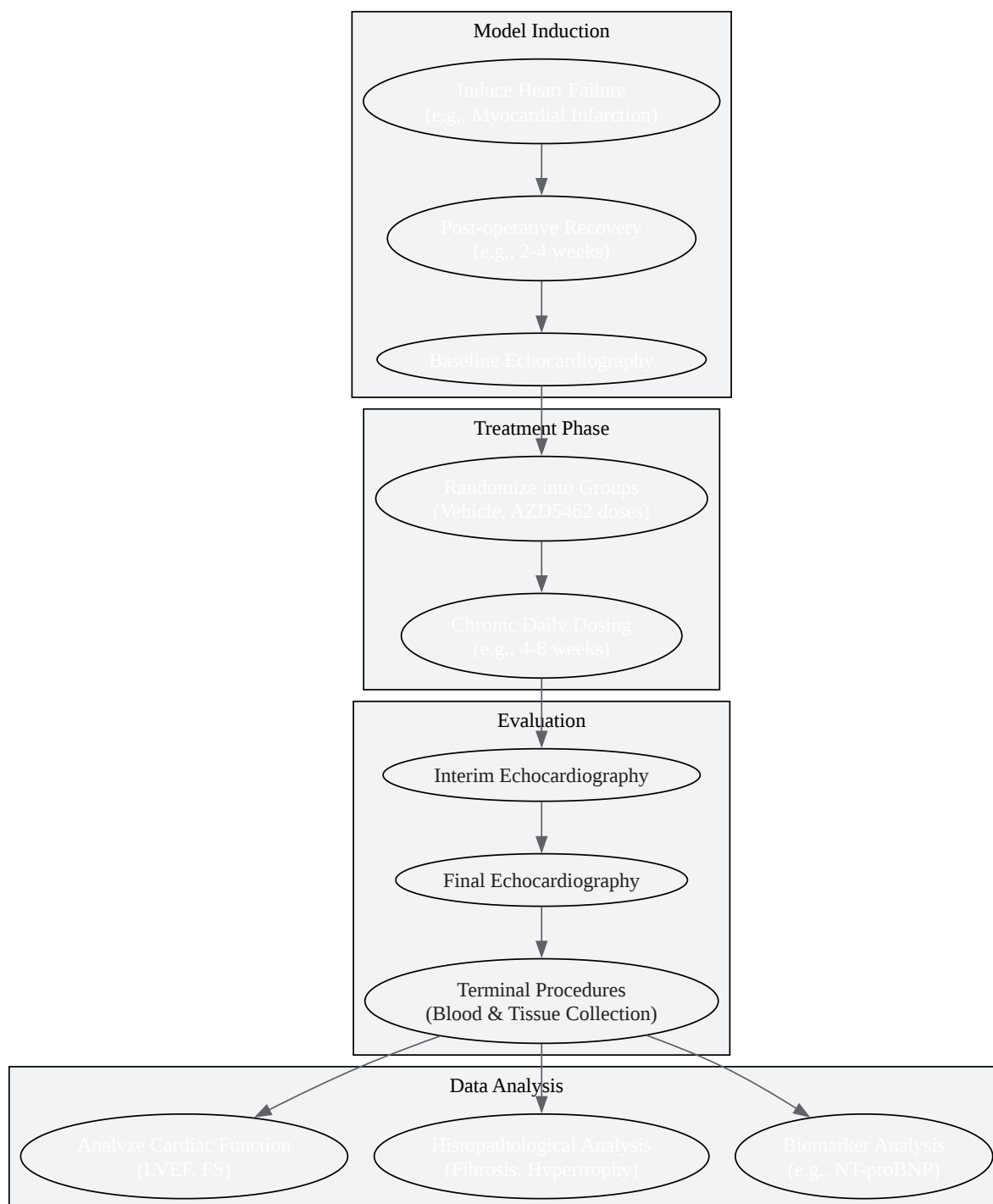
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## Pharmacokinetic Study Workflow in Rats



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## Efficacy Study Workflow in a Rodent Model of Heart Failure



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